

Azanium;2-dodecylbenzenesulfonate (CAS: 1331-61-9): A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *azanium;2-dodecylbenzenesulfonate*

Cat. No.: *B1143348*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **azanium;2-dodecylbenzenesulfonate**, an anionic surfactant with diverse applications. This document consolidates key data on its physicochemical properties, toxicological profile, and relevant biological pathways, offering a valuable resource for professionals in research and development.

Core Chemical and Physical Data

Azanium;2-dodecylbenzenesulfonate, also known as ammonium dodecylbenzenesulfonate, is a synthetic surfactant widely used in cosmetic and industrial applications for its cleansing and foaming properties.^[1] It belongs to the class of organic compounds known as benzenesulfonic acids and their derivatives.^[2]

Table 1: Physicochemical Properties of **Azanium;2-dodecylbenzenesulfonate**

Property	Value	Source
CAS Number	1331-61-9	[3][4]
Molecular Formula	C18H33NO3S	[3][4][5][6]
Molecular Weight	343.53 g/mol	[3][5][6]
IUPAC Name	azanium;2-dodecylbenzenesulfonate	[5]
Physical Form	Liquid or Oil	[4][5]
Boiling Point	510.90 °C (estimated)	[3]
Flash Point	262.80 °C (estimated)	[3]
Water Solubility	0.6221 mg/L at 25 °C (estimated)	[3]

Toxicological Profile and Safety Data

The toxicological profile of dodecylbenzene sulfonate salts indicates a potential for skin and eye irritation, with the severity being dependent on the concentration and pH of the formulation. [7][8]

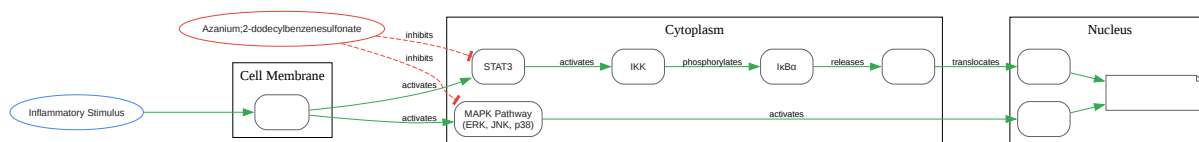
Table 2: Summary of Toxicological Data

Endpoint	Result	Source
Acute Oral Toxicity	Harmful if swallowed (GHS Category 4)	[5]
Skin Irritation	Causes skin irritation (GHS Category 2)	[5]
Eye Irritation	Causes serious eye damage/irritation (GHS Category 1/2A)	[5]
Skin Sensitization	Not found to be a skin sensitizer in animal or clinical tests.	[8]

Signaling Pathway Interactions: NF-κB and MAPK Pathways

While direct studies on the signaling pathways affected by **azanium;2-dodecylbenzenesulfonate** are limited, research on the closely related sodium dodecylbenzene sulfonate (SDBS) provides valuable insights. A recent study has shown that SDBS can alleviate atopic dermatitis-like inflammatory responses by modulating the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways in a STAT3-dependent manner.[3][9] This suggests a potential anti-inflammatory role for this class of compounds.

The proposed mechanism involves the inhibition of key pro-inflammatory cytokines, which are typically upregulated in inflammatory skin conditions. The study indicated that SDBS treatment led to a reduction in the expression of these cytokines both in vivo and in vitro.[3][9]



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Caption: Putative inhibitory effect on the NF-κB and MAPK signaling pathways.

Experimental Protocols

Standardized protocols are crucial for the reliable assessment of the toxicological properties of chemical compounds. The following sections detail the methodologies for key experiments based on internationally recognized guidelines.

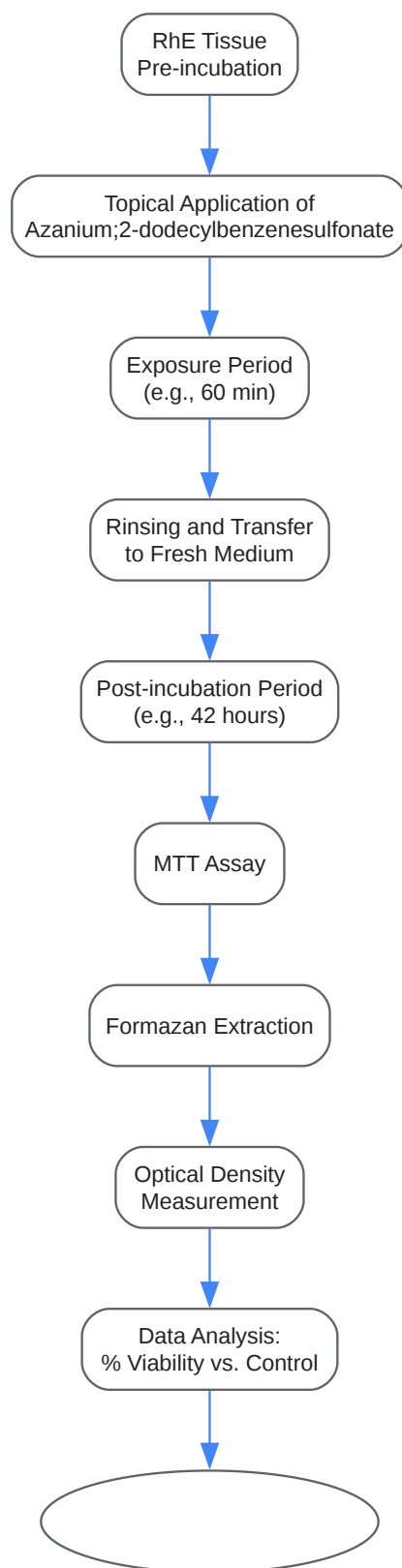
In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD 439)

This test method is used to predict the skin irritation potential of a substance by assessing its cytotoxicity on a reconstructed human epidermis model.

Methodology:

- **Tissue Preparation:** Reconstructed human epidermis (RhE) tissues (e.g., EpiDerm™, EpiSkin™) are pre-incubated in maintenance medium.[10][11]
- **Test Substance Application:** A defined amount of **azanium;2-dodecylbenzenesulfonate** (liquid or solid) is applied topically to the surface of the RhE tissue.[5]
- **Exposure and Post-Incubation:** The tissues are exposed to the test substance for a specific duration (e.g., 60 minutes), followed by a post-incubation period (e.g., 42 hours) in fresh medium after rinsing.[12][13]

- **Viability Assessment:** Cell viability is determined using the MTT assay. Tissues are incubated with MTT solution, which is converted to a blue formazan salt by mitochondrial dehydrogenases in viable cells.[\[5\]](#)
- **Data Analysis:** The formazan is extracted, and the optical density is measured. The percentage of viable cells in the treated tissues is calculated relative to negative controls. A substance is classified as an irritant if the tissue viability is reduced below a certain threshold (typically $\leq 50\%$).[\[5\]](#)[\[14\]](#)



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Caption: Workflow for the In Vitro Skin Irritation Test (OECD 439).

Acute Eye Irritation/Corrosion Test (OECD 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used for this test.[\[4\]](#)[\[6\]](#)[\[15\]](#)
- Test Substance Instillation: A single dose of **azanium;2-dodecylbenzenesulfonate** is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
[\[4\]](#)[\[15\]](#)[\[16\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation.[\[4\]](#)[\[6\]](#)
- Scoring of Ocular Lesions: Irritation is scored based on the cornea (opacity), iris, and conjunctiva (redness and swelling).[\[16\]](#)
- Classification: The substance is classified based on the severity and reversibility of the observed ocular lesions.[\[16\]](#)

Aquatic Toxicity Test: Acute Immobilization Test with *Daphnia magna* (OECD 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates.

Methodology:

- Test Organism: Young *Daphnia magna* (less than 24 hours old) are used.
- Test Solutions: A series of concentrations of **azanium;2-dodecylbenzenesulfonate** are prepared in a suitable dilution water. A control group with only dilution water is also included.
- Exposure: *Daphnia* are exposed to the test solutions for a period of 48 hours.[\[17\]](#)[\[18\]](#)
- Observation: The number of immobilized *Daphnia* is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim.[\[18\]](#)

- Data Analysis: The concentration that causes immobilization in 50% of the Daphnia (EC50) is calculated.[1]

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- To cite this document: BenchChem. [Azanium;2-dodecylbenzenesulfonate (CAS: 1331-61-9): A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1143348#azanium-2-dodecylbenzenesulfonate-cas-number-1331-61-9>]

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